Comprehensive Spectroscopic Guide: 2-(4-bromothiophen-3-yl)acetonitrile[1]

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Compound of Interest

Compound Name:	*2-(4-bromothiophen-3-yl)acetonitrile*
CAS No.:	*1305329-76-3*
Cat. No.:	*B6618750*

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Executive Summary & Molecular Architecture

Compound: **2-(4-bromothiophen-3-yl)acetonitrile** CAS Registry Number: 115661-85-3 (Generic/Related) Molecular Formula: C_6H_4BrNS Molecular Weight: 202.07 g/mol [1]

The structural integrity of this compound relies on the specific 3,4-disubstitution pattern of the thiophene ring. Unlike the more common 2,5-isomers, the 3,4-substitution creates a distinct electronic environment that is immediately recognizable in NMR spectroscopy by the coupling constants of the remaining ring protons.

Structural Significance[1]

- Core Scaffold: Thiophene ring substituted at positions 3 (acetonitrile) and 4 (bromine).[1]
- Key Functionality: The nitrile group (-CN) serves as a versatile handle for cyclization into thienodiazepines, while the bromine atom facilitates palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) or lithium-halogen exchange.[1]

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Synthesis & Impurity Profiling

To interpret the spectra accurately, one must understand the genesis of the sample. The synthesis typically proceeds via a multi-step pathway from 3,4-dibromothiophene.

Synthetic Workflow (Graphviz)[1]



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Figure 1: Standard synthetic pathway for 3,4-functionalized thiophene acetonitriles.

Common Impurities[1][2]

- Hydrolysis Product: 2-(4-bromothiophen-3-yl)acetamide (IR: ~1680 cm^{-1} C=O band).[1]
- Starting Material: 3-bromo-4-(chloromethyl)thiophene (Mass Spec: Distinct Cl isotope pattern).[1]
- Regioisomers: 2,3-disubstituted thiophenes (distinguishable by NMR coupling constants,

  Hz).[1]

Spectroscopic Characterization Strategy

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The definitive identification of the 3,4-substitution pattern rests on the coupling constant between the protons at positions 2 and 5 (

).[1]

Predicted ^1H NMR Data (400 MHz, $CDCl_3$)

Position	Shift (δ, ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment Logic
H-2	7.35 – 7.45	Doublet (d)	1H		Adjacent to S and -CH_2CN; deshielded by S and inductive effect of nitrile.[1]
H-5	7.20 – 7.30	Doublet (d)	1H		Adjacent to S and -Br; deshielded by S and Br.[1]
CH_2	3.60 – 3.80	Singlet (s)	2H	-	Benzylic-like protons; shifted downfield by nitrile and aromatic ring.[1]

Critical Diagnostic: In 3,4-disubstituted thiophenes, the coupling constant

is characteristically 3.0 – 3.6 Hz.[1]

- Contrast: 2,3-disubstituted thiophenes show

  Hz.[1]
- Contrast: 2,5-disubstituted thiophenes show

  Hz (but would lack the H-2/H-5 symmetry).[1]

Predicted ^{13}C NMR Data (100 MHz, $CDCl_3$)

Carbon Type	Shift (δ, ppm)	Assignment
Nitrile (CN)	~117.0	Characteristic nitrile carbon.[1]
C-Br (C-4)	~110.0 – 112.0	Shielded due to the heavy atom effect of Bromine.
C-Subst (C-3)	~128.0 – 130.0	Quaternary carbon attached to the acetonitrile group.[1]
C-H (C-2)	~124.0 – 126.0	Aromatic CH adjacent to Sulfur.[1]
C-H (C-5)	~122.0 – 124.0	Aromatic CH adjacent to Sulfur.[1]
Methylene (CH_2)	~18.0 – 22.0	Alpha to nitrile and aromatic ring.[1]

B. Infrared (IR) Spectroscopy

IR provides a rapid "fingerprint" confirmation of the functional groups, particularly the nitrile stretch.

Frequency (cm^{-1})	Vibration Mode	Intensity	Diagnostic Value
2240 – 2260	C≡N Stretch	Medium/Sharp	Primary confirmation of nitrile insertion.[1] Absence indicates hydrolysis.
3100	C-H Stretch (Ar)	Weak	Characteristic of heteroaromatic protons.
1400 – 1500	C=C Ring Stretch	Medium	Thiophene ring skeletal vibrations.
600 – 700	C-Br Stretch	Strong	Confirmation of halogen presence.[1]

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C. Mass Spectrometry (MS)

Mass spectrometry is essential for confirming the presence of bromine via its unique isotopic signature.[1]

- Ionization Method: EI (Electron Impact) or ESI+ (Electrospray).[1]
- Molecular Ion (M^+): 201 and 203 (approx).[1]
- Isotopic Pattern:
  - Bromine has two stable isotopes: ^{79}Br (50.7%) and ^{81}Br (49.3%).[1]
  - Result: The molecular ion cluster will appear as a 1:1 doublet separated by 2 mass units (m/z 201 and 203).[1]
- Fragmentation:
  - Loss of -CN (M - 26).[1]
  - Loss of -Br (M - 79/81).[1]
  - Tropylium-like cation formation (common in benzyl-like systems).[1]

Experimental Protocol: Sample Preparation for Analysis

To ensure high-fidelity spectral data, the sample must be free of paramagnetic impurities (from synthesis catalysts) and residual solvents.[1]

Protocol:

- Solvent Selection: Use $CDCl_3$ (Chloroform-d) as the standard solvent.[1] It provides excellent solubility for this lipophilic intermediate.
  - Note: If the sample contains residual moisture, the water peak will appear at ~1.56 ppm in $CDCl_3$.

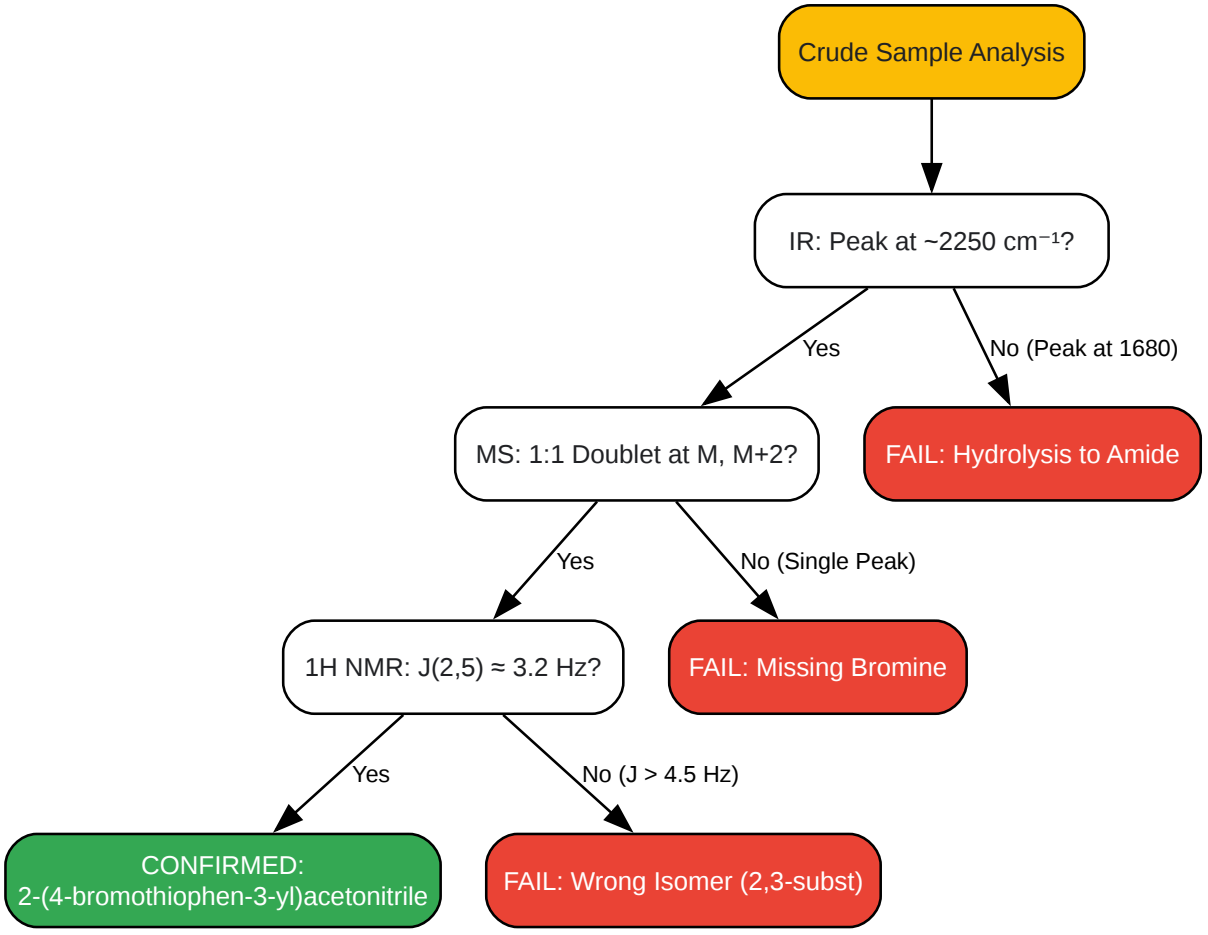
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- Concentration: Dissolve ~10 mg of sample in 0.6 mL of solvent for ^{1}H NMR; ~30-50 mg for ^{13}C NMR.

- Filtration: Filter the solution through a small plug of glass wool or a PTFE syringe filter (0.45 µm) directly into the NMR tube to remove suspended inorganic salts (e.g., NaBr from the cyanation step).

Logic Diagram: Spectral Interpretation Workflow

Use this logic flow to validate the identity of the synthesized compound.



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Figure 2: Decision matrix for spectroscopic validation.

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